

Proposed Mechanism of Action and Properties

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Compound Focus: Difenpiramide

CAS No.: 51484-40-3

Cat. No.: S526059

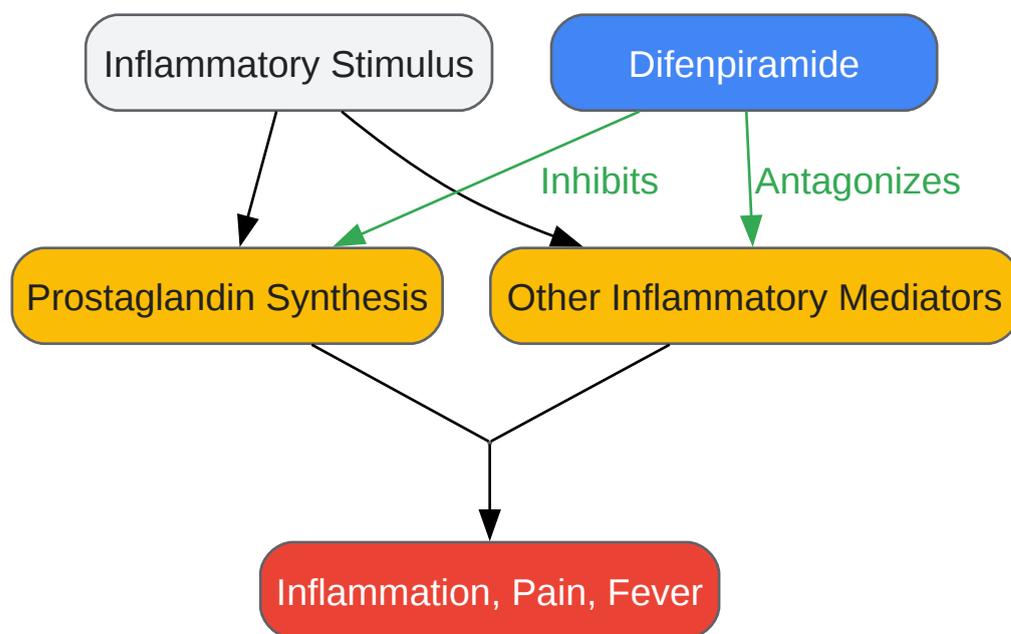
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Based on a review article from 1986, **Difenpiramide** (also referred to as diphenpyramide) is described as a non-steroidal anti-inflammatory compound with a structure distinct from conventional agents of its class, as it lacks free ionizable or particularly reactive groups [1].

The proposed pharmacological characteristics are summarized below:

Property	Description
Primary Activity	Non-steroidal anti-inflammatory drug (NSAID) [1].
Key Mechanisms	Inhibits synthesis of inflammatory prostaglandins; antagonizes mediators of inflammation [1].
Additional Properties	Peripheral analgesic, antipyretic (fever-reducing), and uricosuric (promotes uric acid excretion) properties [1].
Notable Difference	Does not affect platelet aggregation or blood clotting, unlike some other NSAIDs [1].
Metabolism & Active Metabolite	Metabolized to biphenylacetate (BPA), a pharmacologically active compound [1].

Based on this mechanism, the following diagram outlines the proposed inflammatory pathway and the points where **Difenpiramide** is described to act:



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*Proposed anti-inflammatory pathway of **Difenpiramide** [1]*

Pharmacological Profile and Potential Applications

Early-stage research mentioned in a chemical supplier's database suggests other potential areas of activity for **Difenpiramide**, though it emphasizes that these are not fully confirmed [2].

Potential Application	Research Findings (as noted by supplier)
Antispasmodic Effects	Investigated for potential to relax smooth muscles, potentially beneficial for irritable bowel syndrome and stomach cramps [2].
Antisecretory Properties	May reduce production of gastric acid, with potential application for ulcers [2].
Antiemetic Activity	Some exploration of its use to prevent nausea and vomiting, though the mechanism is not understood [2].

Suggestions for Further Research

The information available on **Difenpiramide** is not sufficient to create a detailed, modern whitepaper. To deepen your investigation, I suggest:

- **Consulting Specialized Databases:** Search chemical and pharmacological databases like PubChem, ChEMBL, or BindingDB using the CAS Number **51484-40-3** or the name "**Difenpiramide**" to find primary research and screening data.
- **Reviewing Patent Literature:** The compound has been included in screening efforts, such as one for SARS-CoV-2 therapies [3]. Examining relevant patent filings may reveal more recent investigative work.
- **Exploring Analogues:** Studying the literature on its analogue, **Disopyramide** (an antiarrhythmic agent) [4] [5], may provide indirect insights, though their therapeutic targets differ significantly.

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References

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2. Buy Difenpiramide | 51484-40-3 | >98% [smolecule.com]
3. Identifying SARS-CoV-2 Drugs Binding to the Spike Fatty ... [pmc.ncbi.nlm.nih.gov]
4. Disopyramide: Uses, Interactions, Mechanism of Action [go.drugbank.com]
5. Disopyramide [en.wikipedia.org]

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